

3-Chloropropionyl Chloride (CAS 625-36-5): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloropropionyl chloride

Cat. No.: B058127

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloropropionyl chloride, with CAS number 625-36-5, is a highly reactive, bifunctional chemical intermediate of significant interest in organic synthesis, particularly within the pharmaceutical and agrochemical industries.[1][2] Its structure, featuring both a reactive acyl chloride and a terminal chlorine atom, allows for a diverse range of chemical transformations, making it a versatile building block for complex molecules.[3] This technical guide provides an in-depth overview of **3-chloropropionyl chloride**, including its physicochemical properties, synthesis methodologies, key reactions, applications, and safety protocols.

Physicochemical and Spectroscopic Data

3-Chloropropionyl chloride is a colorless to pale yellow liquid with a pungent odor.[1][4] It is highly reactive and moisture-sensitive, readily hydrolyzing in the presence of water to form 3-chloropropionic acid and hydrochloric acid.[1][4]

Table 1: Physicochemical Properties of **3-Chloropropionyl Chloride**

Property	Value	Reference(s)
CAS Number	625-36-5	[5]
EC Number	210-890-4	[4]
Molecular Formula	C ₃ H ₄ Cl ₂ O	[5]
Molecular Weight	126.97 g/mol	[5][6]
Appearance	Clear or yellowish liquid with a pungent odor	[4]
Boiling Point	143-145 °C	[7]
Melting Point	-32 °C	[4]
Density	1.33 g/mL at 25 °C	[7]
Refractive Index	n _{20/D} 1.457	[8]
Flash Point	70.5 °C (closed cup)	
Solubility	Soluble in common organic solvents (e.g., acetone, chloroform, toluene, THF)	[4]

Table 2: Spectroscopic Data Identifiers for **3-Chloropropionyl Chloride**

Spectroscopic Technique	Identifier/Reference
¹ H NMR	Varian CFT-20[6]
¹³ C NMR	SpectraBase ID: Lcz2IxzWlBU[9]
Mass Spectrometry (GC-MS)	NIST Mass Spectrometry Data Center[6]
Infrared (IR) Spectroscopy	Conforms to standard spectra[10]
Raman Spectroscopy	Bruker MultiRAM Stand Alone FT-Raman Spectrometer[6]

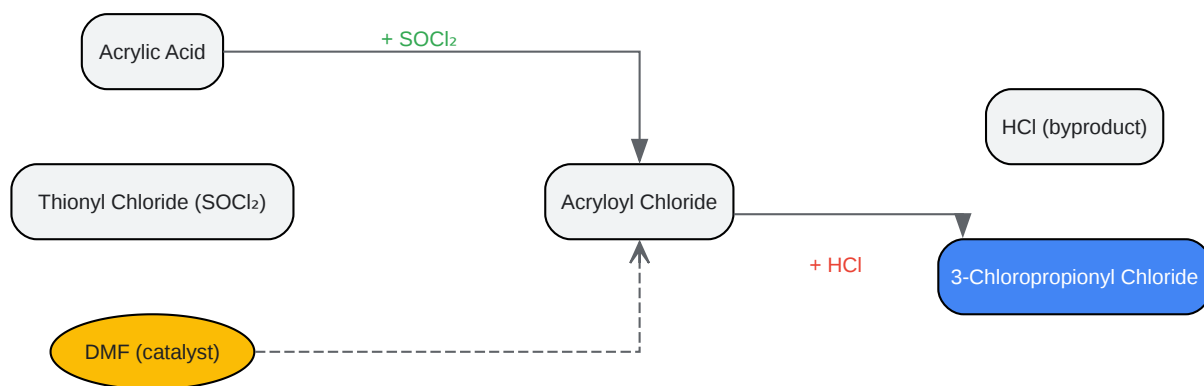
Synthesis of 3-Chloropropionyl Chloride

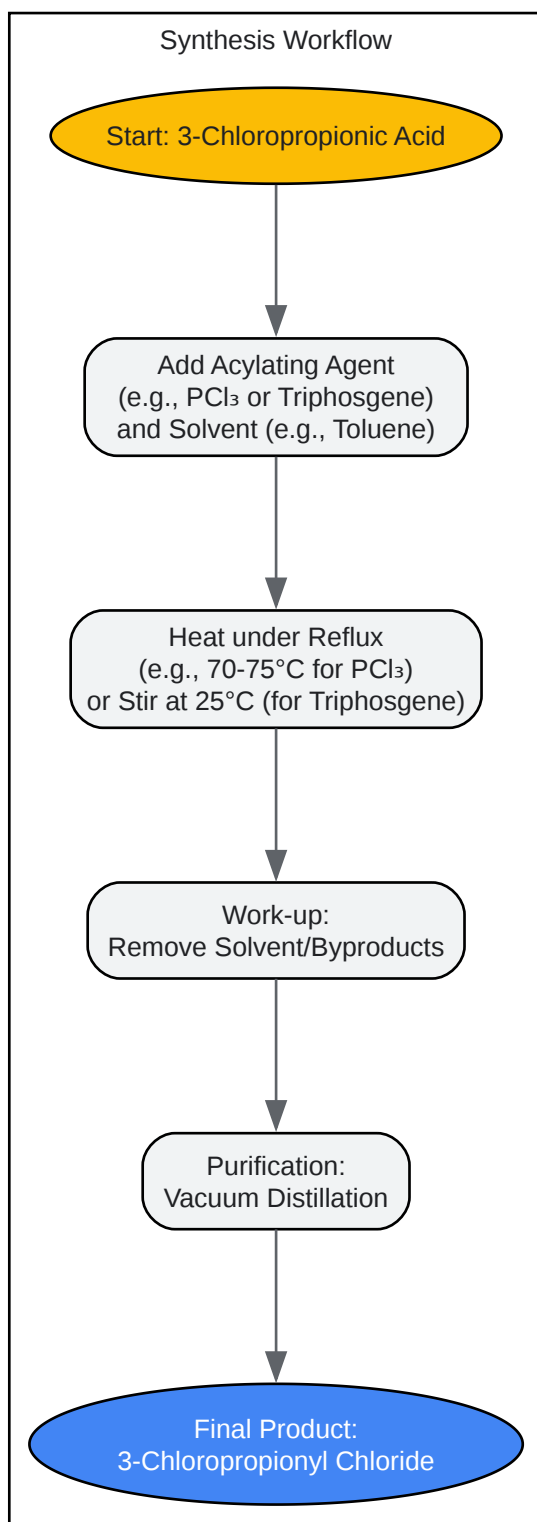
The synthesis of **3-chloropropionyl chloride** can be achieved through several routes, primarily involving the chlorination of acrylic acid or 3-chloropropionic acid.

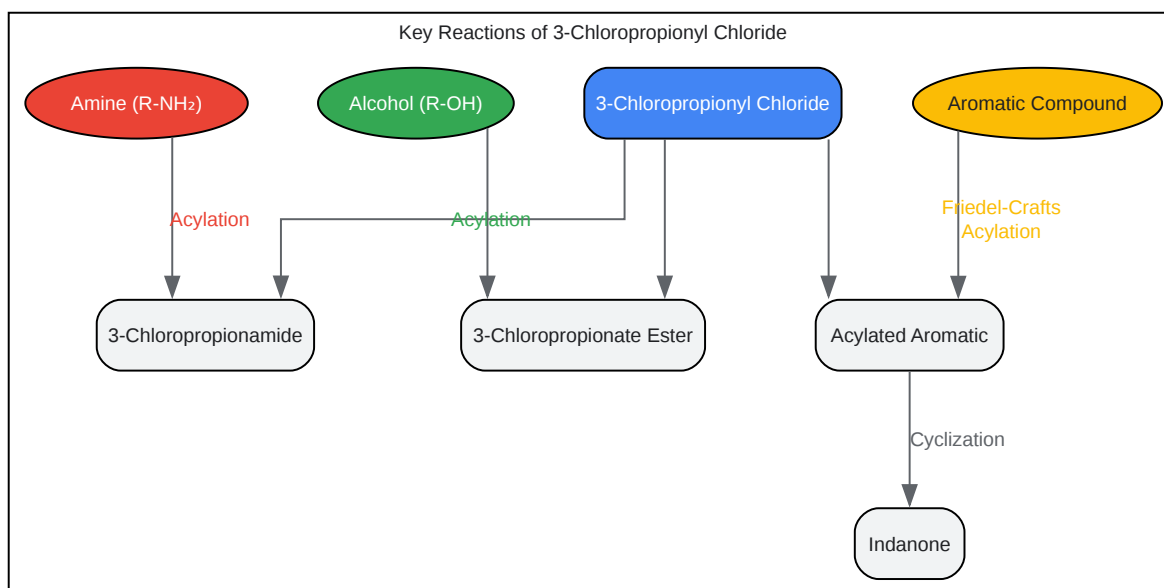
Synthesis from Acrylic Acid

A common industrial method involves the reaction of acrylic acid with thionyl chloride, often in the presence of a catalyst like N,N-dimethylformamide (DMF).^[11] This process is advantageous as it can be a one-step synthesis.^[11] The reaction proceeds through the initial formation of acryloyl chloride, followed by the addition of hydrogen chloride (a byproduct) across the double bond.^[11]

Another approach involves the reaction of acrylic acid with hydrogen chloride and phosgene, again using a catalyst such as DMF.^{[5][7]} Continuous flow methodologies have also been developed to improve safety and efficiency, achieving high conversion rates in short residence times.^{[12][13]}







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. nbinno.com [nbinno.com]
- 3. 3-Chloropropionyl Chloride | High Purity Reagent [benchchem.com]
- 4. vandemark.com [vandemark.com]
- 5. 3-Chloropropionyl chloride synthesis - chemicalbook [chemicalbook.com]
- 6. 3-Chloropropionyl chloride | C₃H₄Cl₂O | CID 69364 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. 3-Chloropropionyl chloride | 625-36-5 [chemicalbook.com]
- 8. 3-クロロプロピオニルクロリド 98% | Sigma-Aldrich [sigmaaldrich.com]
- 9. spectrabase.com [spectrabase.com]
- 10. 3-Chloropropionyl chloride, 98% 100 mL | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 11. JPH11199540A - Production of 3-chloropropionyl chloride - Google Patents [patents.google.com]
- 12. Atom- and Mass-economical Continuous Flow Production of 3-Chloropropionyl Chloride and its Subsequent Amidation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Continuous Flow Production of 3-Chloropropionyl Chloride_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [3-Chloropropionyl Chloride (CAS 625-36-5): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058127#3-chloropropionyl-chloride-cas-number-625-36-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com